

(Rac)-LSN2814617 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: (Rac)-LSN2814617

Cat. No.: B15618600

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Application Notes and Protocols for (Rac)-LSN2814617

For Researchers, Scientists, and Drug Development Professionals

Introduction

(Rac)-LSN2814617 is the racemic form of LSN2814617, a potent and selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 5 (mGlu5). As a PAM, it enhances the receptor's response to the endogenous ligand, glutamate. The mGlu5 receptor is implicated in a variety of neurological and psychiatric disorders, making **(Rac)-LSN2814617** a valuable tool for research in areas such as schizophrenia, anxiety, and cognitive disorders. These application notes provide essential information on the solubility of **(Rac)-LSN2814617** and detailed protocols for its handling and use in a research setting.

Solubility Profile of (Rac)-LSN2814617

The solubility of a compound is a critical parameter for its use in in vitro and in vivo studies. While specific quantitative solubility data for **(Rac)-LSN2814617** is not readily available in the public domain, qualitative information from various suppliers provides guidance on suitable solvents. The active enantiomer, LSN2814617, is reported to be slightly soluble in several common laboratory solvents.

Table 1: Qualitative Solubility of LSN2814617

Solvent	Solubility
DMSO (Dimethyl Sulfoxide)	Soluble / May dissolve in most cases[1][2]
DMF (Dimethylformamide)	Slightly soluble[3]
Ethanol	Slightly soluble[3]

Note: As a general guideline, it is recommended to start with DMSO for initial stock solution preparation. For aqueous-based assays, it is crucial to ensure that the final concentration of the organic solvent is compatible with the experimental system and does not exceed a level that may cause cellular toxicity or other artifacts.

Experimental Protocols

Protocol for Determining the Solubility of (Rac)-LSN2814617

This protocol outlines a general method for determining the solubility of (Rac)-LSN2814617 in a solvent of choice.

Materials:

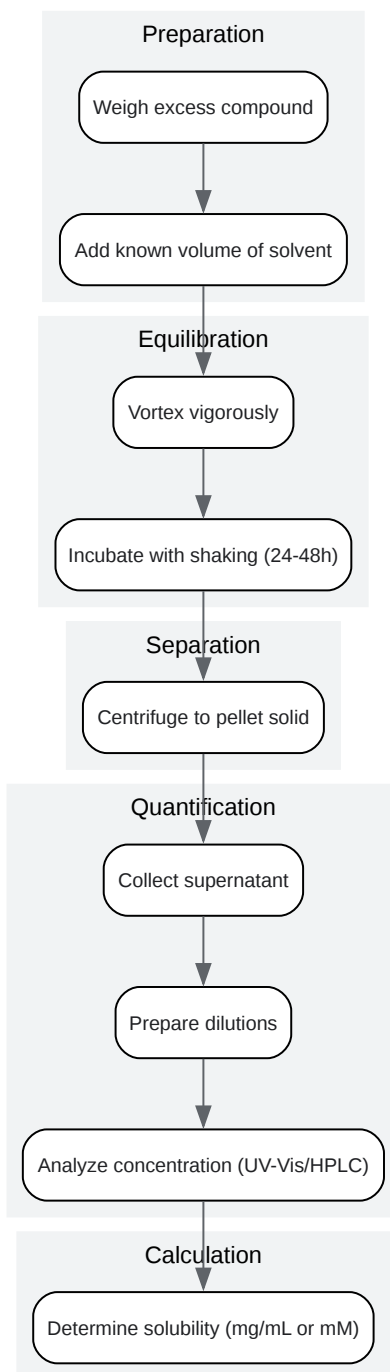
- (Rac)-LSN2814617 powder
- Solvent of interest (e.g., DMSO, Ethanol, PBS)
- Vortex mixer
- Centrifuge
- Spectrophotometer or HPLC system
- Calibrated analytical balance
- Volumetric flasks and pipettes

Procedure:

- Prepare a series of saturated solutions:
 - Weigh out an excess amount of **(Rac)-LSN2814617** into several vials.
 - Add a known volume of the desired solvent to each vial.
- Equilibrate the solutions:
 - Tightly cap the vials and vortex them for 1-2 minutes.
 - Place the vials on a shaker or rotator at a constant temperature (e.g., room temperature or 37°C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separate the undissolved solid:
 - Centrifuge the vials at high speed to pellet the undissolved compound.
- Quantify the dissolved compound:
 - Carefully collect the supernatant without disturbing the pellet.
 - Prepare a series of dilutions of the supernatant with the same solvent.
 - Measure the concentration of **(Rac)-LSN2814617** in the diluted samples using a validated analytical method, such as UV-Vis spectrophotometry or HPLC.
- Calculate the solubility:
 - Based on the concentration of the saturated supernatant, calculate the solubility of **(Rac)-LSN2814617** in the chosen solvent, typically expressed in mg/mL or mM.

Workflow for Solubility Determination:

Workflow for Determining Compound Solubility



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Caption: A stepwise workflow for determining the experimental solubility of a compound.

Protocol for Preparing a Stock Solution of (Rac)-LSN2814617 in DMSO

This protocol provides a general procedure for preparing a concentrated stock solution of (Rac)-LSN2814617 in DMSO.

Materials:

- (Rac)-LSN2814617 powder (Molecular Weight: 341.38 g/mol)
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer

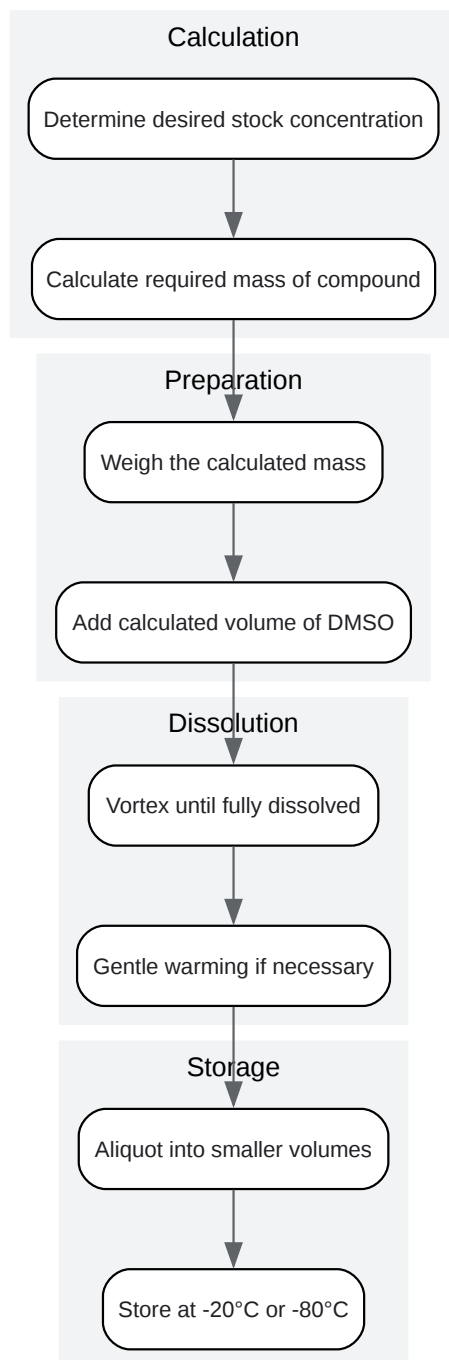
Procedure:

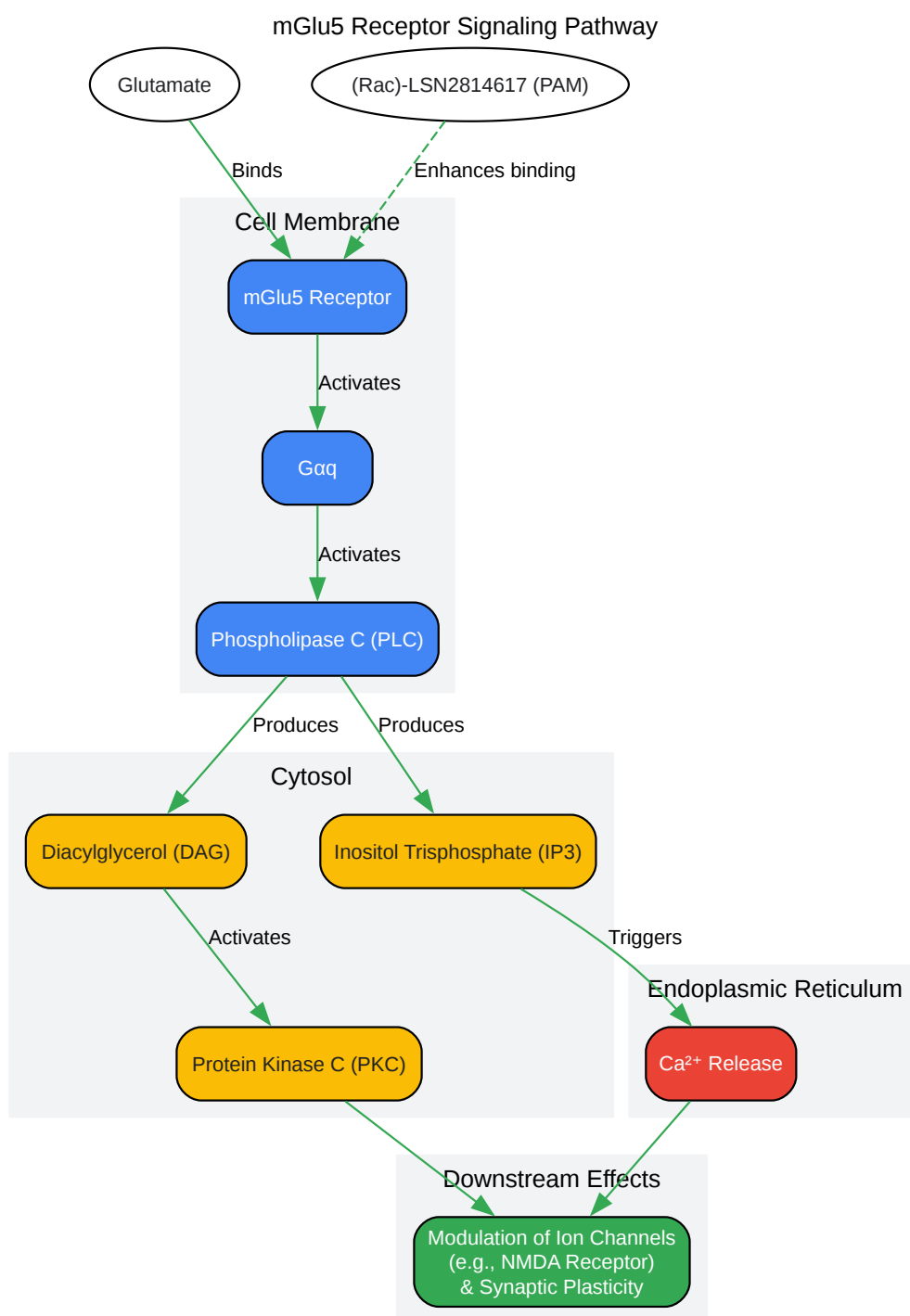
- Determine the desired stock concentration: A common starting concentration for a stock solution is 10 mM.
- Calculate the required mass of (Rac)-LSN2814617:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - Example for 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 341.38 \text{ g/mol} = 3.4138 \text{ mg}$
- Weigh the compound:
 - Carefully weigh out the calculated mass of (Rac)-LSN2814617 and place it into a sterile vial.

- Add the solvent:
 - Add the calculated volume of DMSO to the vial containing the compound.
- Dissolve the compound:
 - Vortex the vial thoroughly until the compound is completely dissolved. Gentle warming in a water bath (e.g., 37°C) for a short period may aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- Storage:
 - Store the stock solution in small aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles. Ensure the vials are tightly sealed to prevent moisture absorption by the DMSO.

Workflow for Preparing a Stock Solution:

Workflow for Preparing a Stock Solution





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